

# An In-depth Technical Guide on 1,8-Diazacyclotetradecane-2,7-dione

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## Compound of Interest

Compound Name: 1,8-Diazacyclotetradecane-2,7-dione

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## Introduction

**1,8-Diazacyclotetradecane-2,7-dione** is a cyclic diamide with the molecular formula  $C_{12}H_{22}N_2O_2$ .<sup>[1][2]</sup> It is a 14-membered ring containing two nitrogen atoms and two carbonyl groups. This compound is primarily recognized as a cyclic by-product formed during the industrial synthesis of Nylon 66 from adipic acid and hexamethylene diamine.<sup>[2]</sup> While extensively characterized from a chemical and polymer science perspective, its biological activities remain largely unexplored. This guide aims to synthesize the currently available technical information on **1,8-diazacyclotetradecane-2,7-dione**, with a focus on its known properties and potential, albeit currently unsubstantiated, biological relevance.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **1,8-diazacyclotetradecane-2,7-dione** is presented in Table 1.

Table 1: Physicochemical Properties of **1,8-Diazacyclotetradecane-2,7-dione**

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>22</sub> N <sub>2</sub> O <sub>2</sub>	[1][2]
Molecular Weight	226.32 g/mol	[1][2]
IUPAC Name	1,8-diazacyclotetradecane-2,7-dione	[1]
CAS Number	4266-66-4	[2]
Appearance	Solid	[2][3]
Melting Point	263 °C	[2]
SMILES	<chem>C1CCCNC(=O)CCCCC(=O)NCC1</chem>	[1]
InChIKey	SXNYEPTQTZOHG-UHFFFAOYSA-N	[1]

## Synthesis

The primary route to **1,8-diazacyclotetradecane-2,7-dione** is through the condensation reaction of adipic acid and hexamethylene diamine. This reaction is the cornerstone of Nylon 66 production, and the formation of this cyclic dimer is considered an unwanted side reaction in that process.[2] The compound can be isolated from the nylon polymer by washing.[2]

## Biological Activity and Potential Applications

Currently, there is a significant lack of published research on the specific biological activities of **1,8-diazacyclotetradecane-2,7-dione**. The scientific literature predominantly focuses on its role in polymer chemistry. However, some potential applications and areas for future investigation can be inferred from its chemical structure.

The presence of amide functionalities and a macrocyclic scaffold suggests that it could be explored as a building block in medicinal chemistry.[3] Macrocyclic compounds are of significant interest in drug discovery due to their ability to bind to challenging protein targets. The structure of **1,8-diazacyclotetradecane-2,7-dione** could potentially serve as a scaffold for

the development of novel therapeutic agents. However, to date, no specific biological targets or therapeutic activities have been reported.

The compound has been identified as a polymer additive in textile fibers and is used in analytical methods for detecting microplastics in environmental samples.[\[4\]](#)

### Quantitative Data

A thorough search of the scientific literature did not yield any quantitative data regarding the biological activity of **1,8-diazacyclotetradecane-2,7-dione**. Data such as IC<sub>50</sub>, EC<sub>50</sub>, binding affinities, or pharmacokinetic parameters are not available.

### Experimental Protocols

Due to the absence of studies on the biological activity of **1,8-diazacyclotetradecane-2,7-dione**, there are no established experimental protocols for assessing its biological effects.

### Signaling Pathways and Experimental Workflows

There are no described signaling pathways or established experimental workflows involving **1,8-diazacyclotetradecane-2,7-dione** in the current body of scientific literature. Therefore, the generation of diagrams using Graphviz is not applicable.

### Safety and Hazards

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **1,8-diazacyclotetradecane-2,7-dione** is classified with the following hazards:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Standard laboratory safety precautions, including the use of personal protective equipment, should be followed when handling this compound.

### Conclusion and Future Directions

**1,8-Diazacyclotetradecane-2,7-dione** is a well-characterized compound from a chemical standpoint, primarily known as a byproduct of nylon synthesis. However, a significant knowledge gap exists regarding its biological activity. The compound's macrocyclic structure presents a potential starting point for medicinal chemistry exploration, but this remains an uninvestigated area. Future research should focus on screening this molecule for various biological activities to uncover any potential therapeutic applications. The lack of data highlights an opportunity for novel research in the fields of pharmacology and drug discovery.

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## References

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